

Application Notes and Protocols: Morphine as a Chromatographic Standard

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Compound of Interest

Compound Name: *Narcotic acid*

Cat. No.: *B1238708*

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A Note on "**Narcotic Acid**": Initial searches for "**narcotic acid**" as a standard in chromatography did not yield information on its use as a recognized or commercially available certified reference material for this purpose. The term is not commonly found in modern analytical chemistry literature in this context. Therefore, these application notes will focus on Morphine, a primary and widely analyzed narcotic compound, as a representative standard for chromatographic analysis in research, clinical, and forensic settings.

Introduction

Morphine is a potent opiate analgesic and a primary active component of opium. Its accurate and precise quantification in various matrices, including pharmaceutical formulations, biological fluids (plasma, urine, saliva), and seized materials, is crucial for clinical monitoring, forensic toxicology, and quality control in drug development. This document provides detailed protocols for the analysis of morphine using High-Performance Liquid Chromatography with UV detection (HPLC-UV), Gas Chromatography-Mass Spectrometry (GC-MS), and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Physicochemical Properties of Morphine

A summary of the key physicochemical properties of morphine is presented in the table below. These properties are fundamental to understanding its chromatographic behavior and selecting appropriate analytical methods.

Property	Value
Chemical Formula	C ₁₇ H ₁₉ NO ₃
Molecular Weight	285.34 g/mol
pKa	8.21 (phenolic hydroxyl), 9.85 (tertiary amine)
Melting Point	254-256 °C (decomposes)
Solubility	Sparingly soluble in water, soluble in alkaline solutions and certain organic solvents.
UV Absorption	λ _{max} at approximately 285 nm and a secondary peak around 226 nm.

High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

HPLC-UV is a robust and widely accessible technique for the quantification of morphine in pharmaceutical preparations and, with appropriate sample preparation, in biological matrices.

Quantitative Data Summary (HPLC-UV)

Parameter	Reported Values
Linearity Range	10 - 150 ng/mL in human plasma[1][2] 86 - 124 µg/mL in pharmaceutical injections[3]
Limit of Detection (LOD)	5.23 ng/mL in human plasma[4] 0.03 µg/mL in biological samples with MIP extraction
Limit of Quantitation (LOQ)	10 ng/mL in human plasma[1][2][4] 0.08 µg/mL in biological samples with MIP extraction
Recovery	~83% from human plasma[1][2]

Experimental Protocol: Morphine in Human Plasma (HPLC-UV)

This protocol is adapted for the analysis of morphine in human plasma samples.^{[2][4]}

a. Sample Preparation (Liquid-Liquid Extraction):

- To 0.5 mL of human plasma in a centrifuge tube, add a known concentration of an appropriate internal standard (e.g., naloxone).
- Add 0.5 mL of a suitable buffer to adjust the pH to ~9.0.
- Add 5 mL of an extraction solvent mixture, such as chloroform:isopropanol (9:1, v/v).
- Vortex for 2 minutes and then centrifuge at 4000 rpm for 10 minutes.
- Transfer the organic layer to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of the mobile phase.
- Inject a 20 µL aliquot into the HPLC system.

b. HPLC-UV Conditions:

- Column: C18 reversed-phase column (e.g., Bondapak C18, 150 mm x 3.9 mm, 10 µm particle size).^[4]
- Mobile Phase: A mixture of acetonitrile and a buffer (e.g., 2.5mM sodium 1-dodecanesulfonate in 1% acetic acid), with the organic phase percentage adjusted for optimal separation (e.g., 25% acetonitrile).^[5]
- Flow Rate: 0.8 - 1.0 mL/min.^[4]
- Column Temperature: 25°C.^[4]
- Detection Wavelength: 226 nm or 285 nm.^[4]

- Run Time: Approximately 7-10 minutes.[4]

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a highly specific and sensitive method, often considered a gold standard in forensic toxicology for the confirmation of morphine in biological samples. Derivatization is typically required to improve the volatility and thermal stability of morphine.

Quantitative Data Summary (GC-MS)

Parameter	Reported Values (in blood/urine)
Linearity Range	0.5 - 1000 ng/mL[6][7][8]
25 - 2000 ng/mL[9][10]	
Limit of Detection (LOD)	0.1 ng/mL[6][7][8]
2 ng/mL[11]	
Limit of Quantitation (LOQ)	0.5 ng/mL[6][7][8]
10 ng/mL[11]	
25 ng/mL[10][12]	
Recovery	50% - 68%[11]
~98% with solid-phase extraction[6][7]	

Experimental Protocol: Morphine in Urine (GC-MS)

This protocol outlines a common procedure for the analysis of morphine in urine, including hydrolysis to account for morphine glucuronides.[9][12]

a. Sample Preparation (Hydrolysis, Extraction, and Derivatization):

- To 1 mL of urine, add an internal standard (e.g., morphine-d3).
- For total morphine, perform enzymatic hydrolysis using β -glucuronidase at approximately 55°C for 3 hours to cleave the glucuronide conjugate.[13]

- Adjust the pH of the sample to ~9.0-9.5 with a suitable buffer (e.g., sodium bicarbonate or borax buffer).[9][11]
- Perform liquid-liquid extraction with a non-polar solvent like ethyl acetate or a chloroform/trifluoroethanol mixture.[9][11]
- Separate the organic layer and evaporate to dryness under nitrogen.
- Derivatization: Add a derivatizing agent such as a mixture of propionic anhydride and pyridine (5:2 v/v) and heat at 80°C for 3 minutes.[9][10] This converts the hydroxyl groups to more volatile propionyl esters.
- Evaporate the excess derivatizing agent and reconstitute the residue in a suitable solvent (e.g., ethyl acetate) for injection.

b. GC-MS Conditions:

- Column: A non-polar capillary column, such as a HP-1MS or DB-5ms (30 m x 0.25 mm, 0.25 µm film thickness).[9]
- Carrier Gas: Helium at a flow rate of 1.0 mL/min.[9][10]
- Injection Mode: Splitless.[9]
- Oven Temperature Program: Initial temperature of 100°C, hold for 1.5 min, then ramp at 25°C/min to 280°C and hold for 15 min.[9]
- MS Ion Source Temperature: 230°C.[9]
- Ionization Mode: Electron Impact (EI) at 70 eV.[9]
- Acquisition Mode: Selected Ion Monitoring (SIM) for enhanced sensitivity.
 - Morphine (as propionyl derivative) target ions (m/z): 341, 397, 268.[9]
 - Morphine-d3 (as propionyl derivative) target ions (m/z): 432.[6]

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS offers high sensitivity and specificity, often with simpler sample preparation ("dilute and shoot") compared to GC-MS, making it ideal for high-throughput bioanalysis.

Quantitative Data Summary (LC-MS/MS)

Parameter	Reported Values (in plasma/serum)
Linearity Range	0.25 - 1000 ng/mL[14]
1 - 1000 ng/mL[15][16]	
0.5 - 100 ng/mL	
Limit of Detection (LOD)	0.2 ng/mL[15]
10 pg on-column	
Limit of Quantitation (LOQ)	0.25 ng/mL[14]
1 ng/mL[15]	
0.5 ng/mL	
Recovery	≥94%[15]
>87%[16]	

Experimental Protocol: Morphine in Plasma (LC-MS/MS)

This protocol details a method using protein precipitation for sample cleanup.[16][17]

a. Sample Preparation (Protein Precipitation):

- To 100 µL of plasma, add 200 µL of methanol or acetonitrile containing the deuterated internal standard (e.g., morphine-d6).[17]
- Vortex vigorously for 1 minute to precipitate proteins.
- Centrifuge at high speed (e.g., 14,000 rpm) for 10 minutes.

- Transfer the supernatant to a clean vial for injection. Dilution with mobile phase may be necessary.

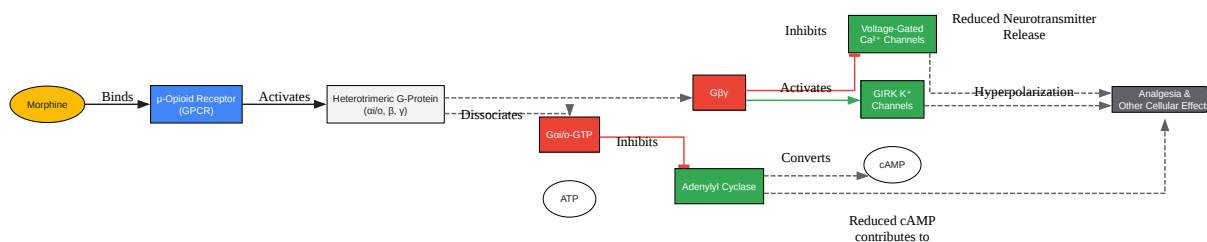
b. LC-MS/MS Conditions:

- Column: C18 or PFP (Pentafluorophenyl) reversed-phase column (e.g., Kinetex EVO C18, 2.6 μ m particle size).[\[14\]](#)[\[16\]](#)
- Mobile Phase: A gradient of 0.1% formic acid in water (A) and 0.1% formic acid in methanol or acetonitrile (B).[\[15\]](#)[\[16\]](#)
 - Example Gradient: Start at 5% B, ramp to 75% B over 2.5 minutes, hold, and then re-equilibrate.[\[17\]](#)
- Flow Rate: 0.2 - 0.4 mL/min.[\[15\]](#)
- Ion Source: Electrospray Ionization (ESI), positive mode.
- Acquisition Mode: Multiple Reaction Monitoring (MRM).
 - MRM Transitions (Precursor Ion > Product Ion):
 - Morphine: m/z 286.0 > 165.1[\[18\]](#)[\[19\]](#)
 - Morphine-d3: m/z 289.0 > 152.0[\[20\]](#)
 - Morphine-d6: m/z 292.0 > 165.0

Diagrams and Workflows

Opioid Receptor Signaling Pathway

The following diagram illustrates the classical G-protein dependent signaling pathway activated by morphine binding to the μ -opioid receptor.[\[21\]](#)[\[22\]](#)

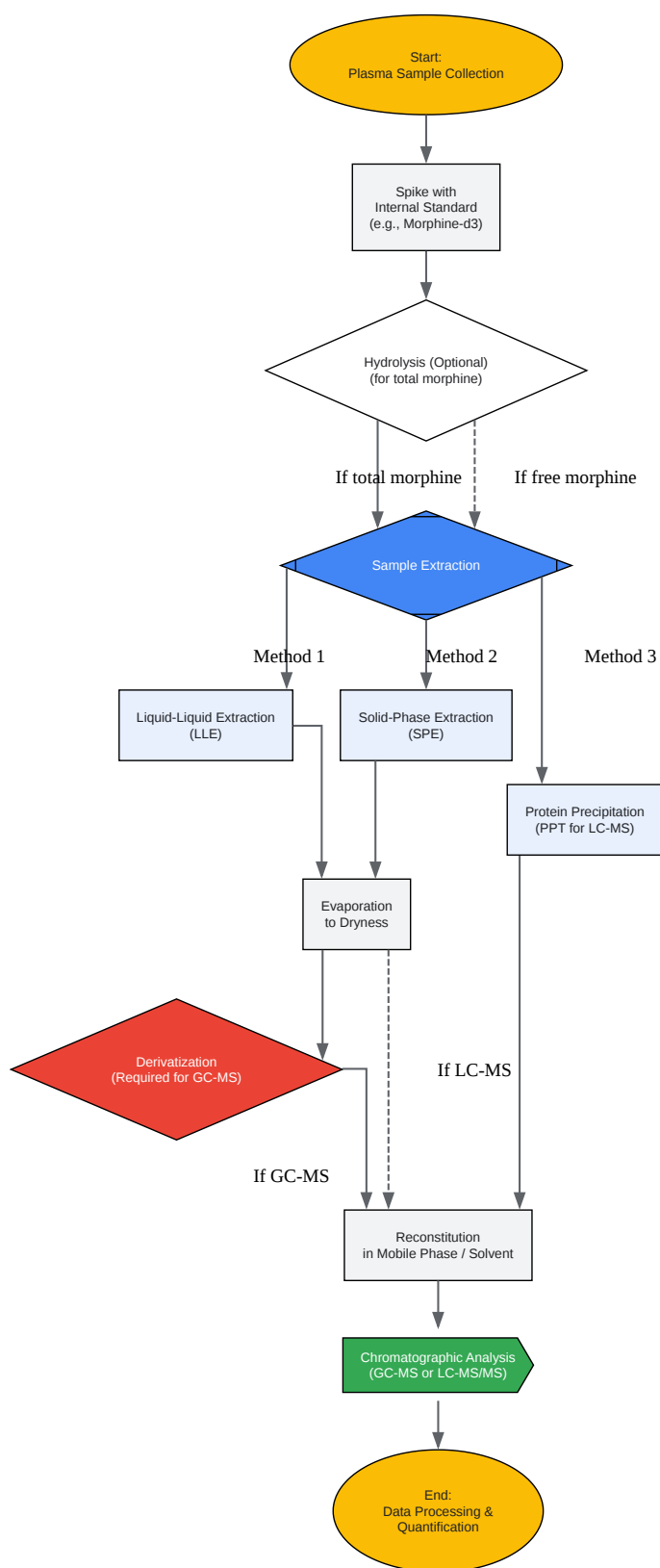


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Caption: G-protein signaling pathway of the μ -opioid receptor.

Experimental Workflow for Morphine Analysis in Plasma

This diagram outlines the key steps for sample preparation and analysis of morphine in a plasma matrix, applicable to both GC-MS and LC-MS/MS with minor variations.



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Caption: Sample preparation workflow for morphine analysis.

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